

"BTP-114 stability and storage conditions"

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Compound of Interest		
Compound Name:	BIZ 114	
Cat. No.:	B2406284	Get Quote

BTP-114 Technical Support Center

Disclaimer: The following information is based on the general characteristics of platinum-based drugs, maleimide-containing compounds, and albumin-binding therapeutics. Specific stability and storage conditions for BTP-114 should be confirmed with the manufacturer or through product-specific documentation if available.

Frequently Asked Questions (FAQs)

Q1: What is BTP-114 and what is its mechanism of action?

A1: BTP-114 is a novel, investigational platinum-based prodrug of cisplatin.[1] Its unique feature is a maleimide group that allows it to covalently bind to serum albumin in the bloodstream. This albumin-binding property is designed to extend the circulation time of the drug, enhance its accumulation in tumor tissues, and reduce systemic toxicities compared to conventional cisplatin.[2] Once it reaches the tumor, the prodrug is activated, releasing cisplatin, which then exerts its cytotoxic effects by cross-linking DNA and inhibiting DNA synthesis and repair.

Q2: What are the general recommendations for storing a lyophilized platinum-based compound like BTP-114?

A2: While specific instructions for BTP-114 are not publicly available, lyophilized platinum drugs are generally stored in a cool, dry place and protected from light. Refrigeration at 2-8°C is a common storage condition for many lyophilized pharmaceuticals to ensure long-term stability. It is crucial to keep the vial sealed until use to protect it from moisture.



Q3: How should I handle BTP-114 upon receiving it?

A3: Upon receipt, visually inspect the vial for any signs of damage to the packaging or the vial itself. The lyophilized powder should appear as a uniform cake or powder. Any discoloration or signs of moisture may indicate improper storage during transit and should be reported to the supplier.

Q4: What precautions should I take when working with BTP-114?

A4: BTP-114 is a platinum-based cytotoxic agent and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection. All handling and reconstitution procedures should be performed in a certified biological safety cabinet (BSC) or a similar containment hood to minimize exposure.

Troubleshooting Guide

BTP-114: Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Difficulty dissolving the lyophilized powder	Improper reconstitution solvent or technique.	Ensure you are using the recommended reconstitution solvent as specified by the manufacturer. Gently swirl or rock the vial to dissolve the contents. Avoid vigorous shaking, which can cause foaming or denaturation of proteins if albumin is part of the formulation.
Precipitation observed after reconstitution	Instability of the reconstituted solution. The maleimide-thiol conjugate may be unstable, leading to degradation and precipitation.	The pH of the reconstitution and dilution buffers is critical. Maleimide-thiol conjugates are more stable under slightly acidic to neutral conditions. Hydrolysis of the succinimide ring, which stabilizes the conjugate, can be influenced by pH. Use the solution promptly after reconstitution. If precipitation persists, do not use the solution.
Loss of drug activity in experiments	Degradation of BTP-114 due to improper storage or handling. The maleimide linker is susceptible to a retro-Michael reaction, leading to the detachment of the drug from albumin.	Store the lyophilized powder and reconstituted solutions under the recommended conditions and protect from light. Minimize the time between reconstitution and use. Ensure that the experimental buffer systems are compatible and do not promote degradation.



Data Summary

Table 1: General Stability of Cisplatin Solutions (as a reference for the active component of BTP-114)

Concentrati on	Diluent	Storage Temperatur e	Container	Stability	Reference
1 mg/mL	-	Room Temperature (protected from light)	Glass vial	Up to 28 days	
0.1 - 2 mg/mL	0.9% NaCl	4°C - 25°C	IV bag	Up to 72 hours	
1 mg/mL	0.9% NaCl	25°C (protected from light)	Syringe	Up to 28 days	

Note: The stability of BTP-114 may differ from cisplatin due to its unique formulation.

Experimental Protocols

General Protocol for Reconstitution of a Lyophilized Drug (Example)

- Preparation: Bring the lyophilized BTP-114 vial and the recommended reconstitution solvent to room temperature.
- Reconstitution: Using a sterile syringe, slowly inject the required volume of the reconstitution solvent into the vial, directing the stream against the glass wall to avoid foaming.
- Dissolution: Gently swirl the vial until the lyophilized powder is completely dissolved. Do not shake vigorously.
- Inspection: Visually inspect the reconstituted solution for any particulate matter or discoloration. The solution should be clear.



- Further Dilution (if required): Withdraw the required volume of the reconstituted solution and dilute it in the appropriate buffer for your experiment.
- Use: Use the reconstituted and diluted solution as soon as possible.

Visualizations



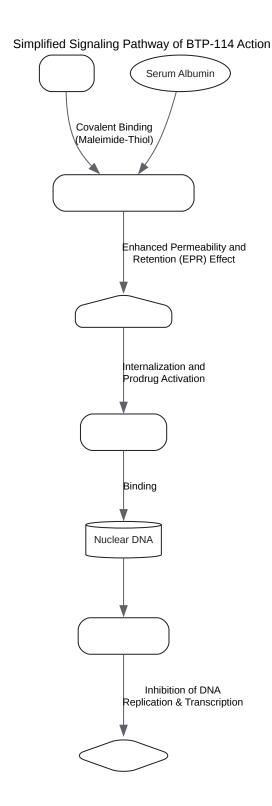
General Experimental Workflow for BTP-114 Preparation Receive and Inspect BTP-114 Vial Store Lyophilized Powder at Recommended Conditions (e.g., 2-8°C, protected from light) Reconstitution Bring Vial and Solvent to Room Temperature Reconstitute with Appropriate Solvent Gently Swirl to Dissolve Visually Inspect for Clarity Experimentation Dilute to Final Concentration in Experimental Buffer Perform In Vitro / In Vivo Assay

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Data Analysis

Caption: General workflow for handling and using BTP-114.





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Caption: Mechanism of action of BTP-114.



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References

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